

Essential Safety and Operational Guide for 4-Pentyn-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Pentyn-1-ol

Cat. No.: B147250

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This guide provides critical safety protocols and logistical information for the handling and disposal of **4-Pentyn-1-ol**, tailored for laboratory professionals in research and drug development. Adherence to these procedures is essential for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **4-Pentyn-1-ol**
- CAS Number: 5390-04-5
- Molecular Formula: C₅H₈O

Hazard Identification and Classification

4-Pentyn-1-ol is classified as a hazardous substance. The following table summarizes its GHS classifications.^{[1][2][3]}

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid[2][4][5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][3][4][5]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1][3][4][5]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[1][3]
Acute toxicity, Oral	4	H302: Harmful if swallowed[3]
Acute toxicity, Dermal	4	H312: Harmful in contact with skin[3]
Acute toxicity, Inhalation	4	H332: Harmful if inhaled[3]

Signal Word: Warning[1][2][3][4][5]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **4-Pentyn-1-ol**. The following table outlines the required PPE.

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Safety Goggles / Face Shield	Must meet EN 166 (EU) or ANSI Z87.1 (US) standards. A face shield should be worn over goggles when there is a splash hazard.[3]
Skin/Body	Chemical-resistant Lab Coat / Coveralls	Wear a flame-retardant lab coat (e.g., Nomex®) over cotton clothing. Ensure full coverage of arms.[6]
Hands	Chemical-resistant Gloves	Nitrile gloves are suitable for short-term protection.[6] Inspect gloves for any signs of degradation or puncture before use. Change gloves immediately upon contamination.
Respiratory	Respirator (if necessary)	Use a NIOSH/MSHA or European Standard EN 136 approved respirator if working outside of a fume hood or if ventilation is inadequate.[3]
Feet	Closed-toe Shoes	Shoes must fully cover the feet.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3][7]
- Ensure an eyewash station and safety shower are readily accessible.

- Remove all potential ignition sources, as **4-Pentyn-1-ol** is a combustible liquid with a flashpoint of 61-62°C (141.8-143.6°F).[2][4][5]

- Keep containers tightly closed when not in use.[3][5][7]

2. Handling and Use:

- Avoid contact with skin and eyes.[2]
- Do not breathe vapors or mists.[2][7]
- Wash hands thoroughly after handling.[2][4][5]
- Do not eat, drink, or smoke in the work area.[3][7]

3. Storage:

- Store in a cool, dry, and well-ventilated place away from heat and ignition sources.[3][5]
- Keep the container tightly closed in a dry and well-ventilated place.[3][5][7]
- The storage class code is 10: Combustible liquids.

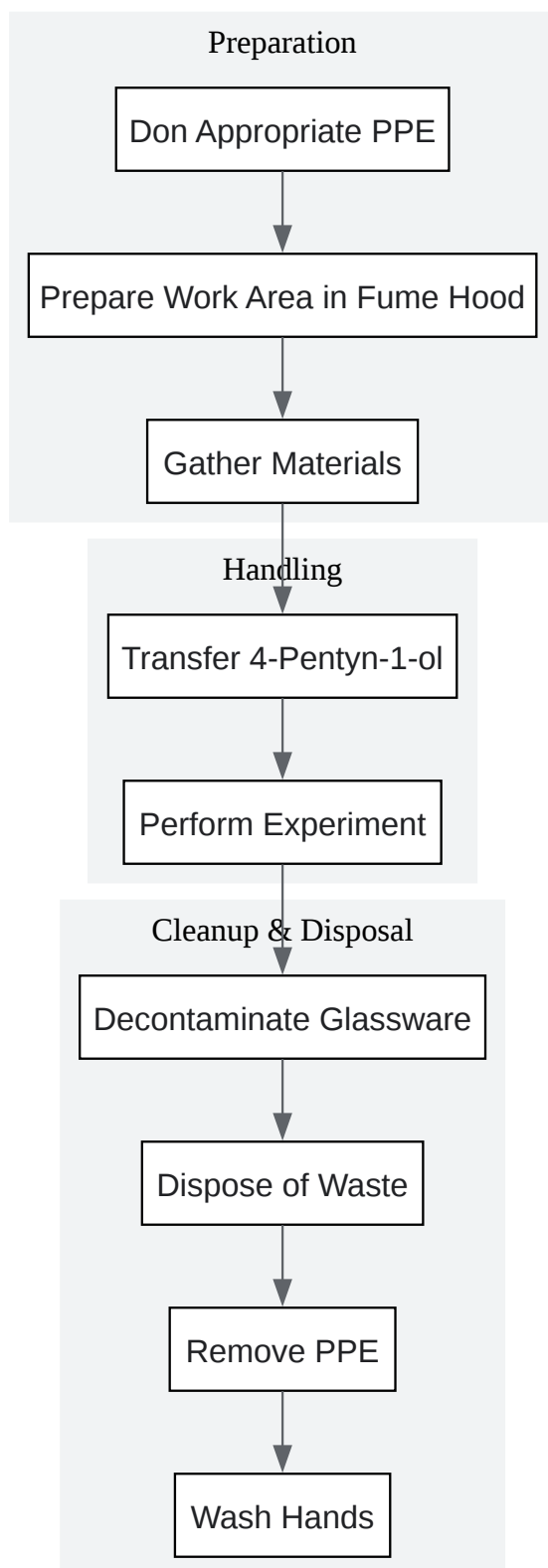
4. First Aid Measures:

- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][3][5][7]
- After skin contact: Take off immediately all contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, seek medical attention.[2][3][4][5][7]
- After inhalation: Remove the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[2][3][7]
- After ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[2][3]

Disposal Plan

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)
- Do not allow the chemical to enter drains.[\[2\]](#)[\[7\]](#)

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **4-Pentyn-1-ol**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 4-Pentyn-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147250#personal-protective-equipment-for-handling-4-pentyn-1-ol]

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Email: info@benchchem.com